

# Personal protective equipment for handling Allyl nonanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Allyl nonanoate

Cat. No.: B1581871

[Get Quote](#)

## Essential Safety and Handling Guide for Allyl Nonanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Allyl nonanoate** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

### Chemical Safety and Properties

**Allyl nonanoate** is a flammable liquid that can cause skin, eye, and respiratory irritation.<sup>[1]</sup> It is crucial to handle this chemical with appropriate safety measures to prevent exposure and accidents.

Property	Value	Source
CAS Number	7493-72-3	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	[2][3]
Molecular Weight	198.3 g/mol	
Appearance	Clear, very slightly yellow liquid with a fruity odor	
Boiling Point	151 °C at 50 mmHg	
Flash Point	88.89 °C (192.00 °F)	
Density	0.878 g/mL at 25 °C	
Solubility	Insoluble in water; soluble in alcohol and essential oils	

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure to **Allyl nonanoate**. Research indicates that chemically resistant gloves can reduce potential pesticide exposure by up to 90%.

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Butyl rubber gloves. Ensure gloves are tested according to EN 374 standards.	Protects against skin contact, which can cause irritation. Nitrile and butyl rubber offer good resistance to esters and organic compounds.
Eye and Face Protection	Chemical safety goggles or a face shield. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.	Prevents eye contact, which can cause serious irritation.
Respiratory Protection	An approved half-face respirator with organic vapor cartridges (e.g., 3M 6000 series with 6001 or 6003 cartridges).	Protects against inhalation of vapors, which may cause respiratory irritation.
Body Protection	A long-sleeved lab coat or chemical-resistant suit (e.g., Tychem®).	Prevents incidental skin contact with spills or splashes.

## Operational Protocol: Step-by-Step Guidance

This protocol outlines the safe handling of **Allyl nonanoate** from preparation to disposal.

### Preparation and Handling

- **Ventilation:** Always handle **Allyl nonanoate** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.
- **Ignition Sources:** Before handling, ensure all potential ignition sources, such as open flames, hot plates, and spark-producing equipment, are removed from the work area due to the flammable nature of the chemical.
- **Personal Protective Equipment (PPE):** Don the required PPE as specified in the table above before handling the chemical.

- **Container Handling:** Use sealed containers, such as glass vials with screw caps and PTFE septa, to minimize leakage and evaporation. When transferring, do so quickly and recap containers immediately.

## In Case of Exposure: First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention, even if no symptoms are apparent.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. If irritation develops or persists, seek medical attention.
Inhalation	Move the affected person to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.

## Spill Management

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- **Small Spills:**
  - Eliminate all ignition sources from the area.

- Wearing appropriate PPE, absorb the spill with inert material such as sand, earth, or a universal binder.
- Collect the absorbed material into a suitable, sealable container for disposal.
- Clean the spill area with 60-70% ethanol followed by a soap and water solution.
- Large Spills:
  - Evacuate the area immediately.
  - Isolate the spill area for at least 50 meters (150 feet) in all directions.
  - Contact your institution's environmental health and safety (EHS) department for assistance.

## Disposal Plan

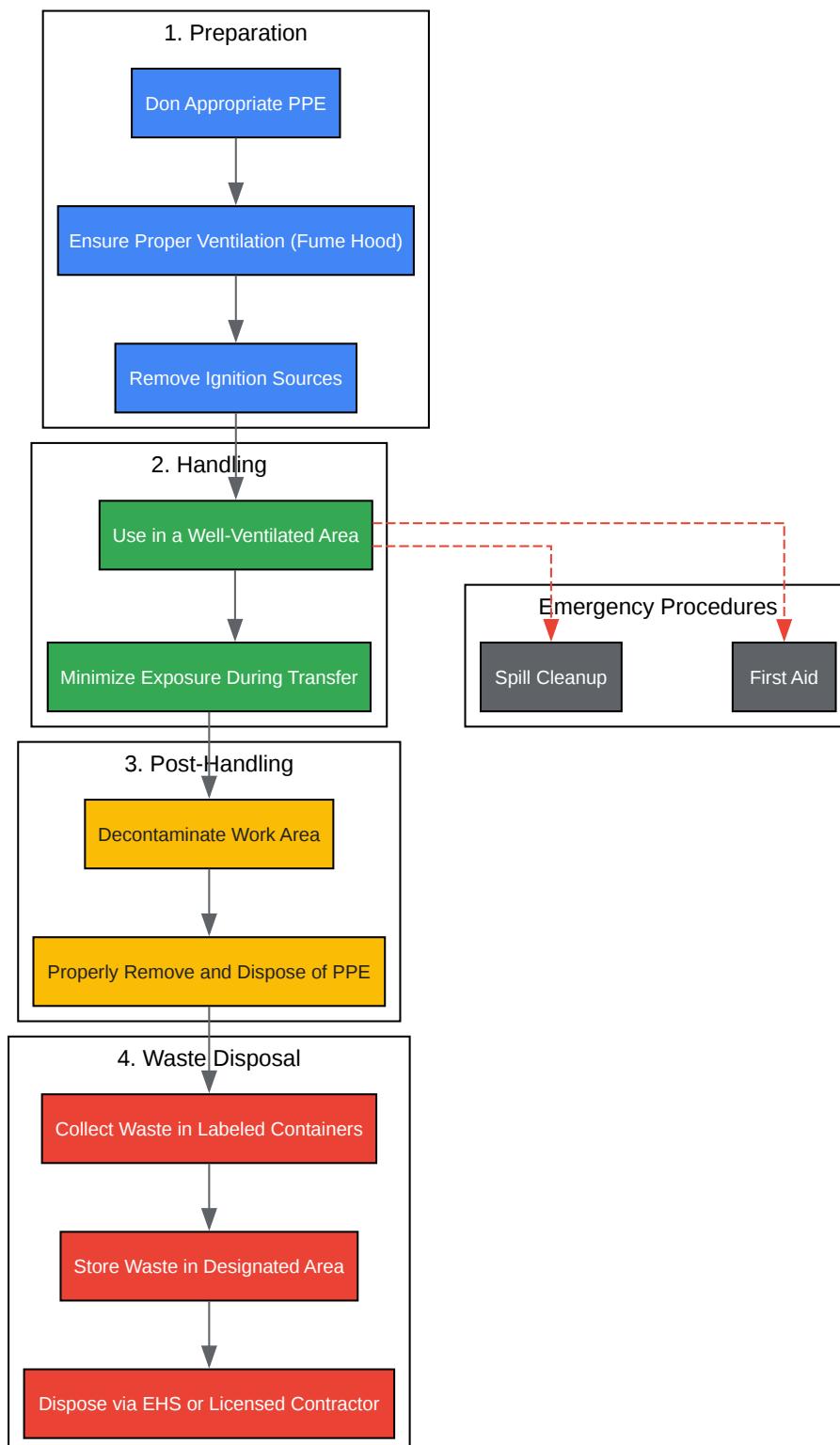
Proper disposal of **Allyl nonanoate** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all liquid waste containing **Allyl nonanoate** in a designated, clearly labeled, and leak-proof container. The container should be made of a material compatible with the chemical, such as glass or polyethylene.
  - Do not mix **Allyl nonanoate** waste with incompatible chemicals.
  - Solid waste contaminated with **Allyl nonanoate** (e.g., absorbent materials, contaminated gloves) should be placed in a separate, sealed, and labeled container.
- Labeling and Storage:
  - Label all waste containers with "Hazardous Waste," the full chemical name ("**Allyl nonanoate**"), and the associated hazards (Flammable Liquid, Irritant).

- Store waste containers in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from heat and ignition sources.
- Final Disposal:
  - Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal company.
  - Never dispose of **Allyl nonanoate** down the drain or in regular trash.

## Workflow for Safe Handling of Allyl Nonanoate

## Safe Handling and Disposal Workflow for Allyl Nonanoate

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **Allyl nonanoate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [safety.pitt.edu](https://safety.pitt.edu) [safety.pitt.edu]
- 2. Allyl Nonanoate CAS#: 7493-72-3 [m.chemicalbook.com]
- 3. Allyl nonanoate | C<sub>12</sub>H<sub>22</sub>O<sub>2</sub> | CID 61410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Allyl nonanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581871#personal-protective-equipment-for-handling-allyl-nonanoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



